

Preparing OM-153 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: OM-153
Cat. No.: B10831408

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **OM-153**, a potent and selective inhibitor of tankyrase 1 and 2 (TNKS1/2).[1] **OM-153** modulates the WNT/ β -catenin signaling pathway, making it a valuable tool in cancer research and drug development.[2][3][4][5] The following protocols and data are intended to ensure consistent and reliable experimental results when utilizing **OM-153** in in vitro and in vivo studies.

Introduction

OM-153 is a small molecule inhibitor that specifically targets TNKS1/2, enzymes that play a crucial role in the degradation of AXIN proteins, key components of the β -catenin destruction complex.[4] By inhibiting TNKS1/2, **OM-153** stabilizes AXIN levels, leading to the downregulation of WNT/ β -catenin signaling.[2][4] Dysregulation of this pathway is implicated in various cancers, making **OM-153** a compound of significant interest for therapeutic development.[4][6] Accurate and consistent preparation of **OM-153** stock solutions is

paramount for obtaining reproducible data in cell-based assays and animal models. Dimethyl sulfoxide (DMSO) is a common solvent for **OM-153** due to its solubilizing properties.

Data Presentation

The following table summarizes the key quantitative data for **OM-153**, compiled from various sources.

Parameter	Value	Source
Molecular Weight	509.55 g/mol	[1]
TNKS1 IC ₅₀	13 nM	[1]
TNKS2 IC ₅₀	2 nM	[1]
WNT/ β -catenin Signaling Reporter IC ₅₀ (HEK293 cells)	0.63 nM	[1]
COLO 320DM Cell Growth GI ₅₀	10 nM	[1][3]
Recommended Stock Solution Concentration in DMSO	1 mM, 5 mM, 10 mM	[1]
Recommended Final DMSO Concentration in Cell Culture	<0.5% (0.1% preferred)	[7][8]
Storage of Stock Solution in DMSO	-20°C for 1 month; -80°C for 6 months	[1][8]

Experimental Protocols

Materials

- **OM-153** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials

- Calibrated analytical balance
- Sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM **OM-153** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution. The volumes can be adjusted as needed to prepare other concentrations.

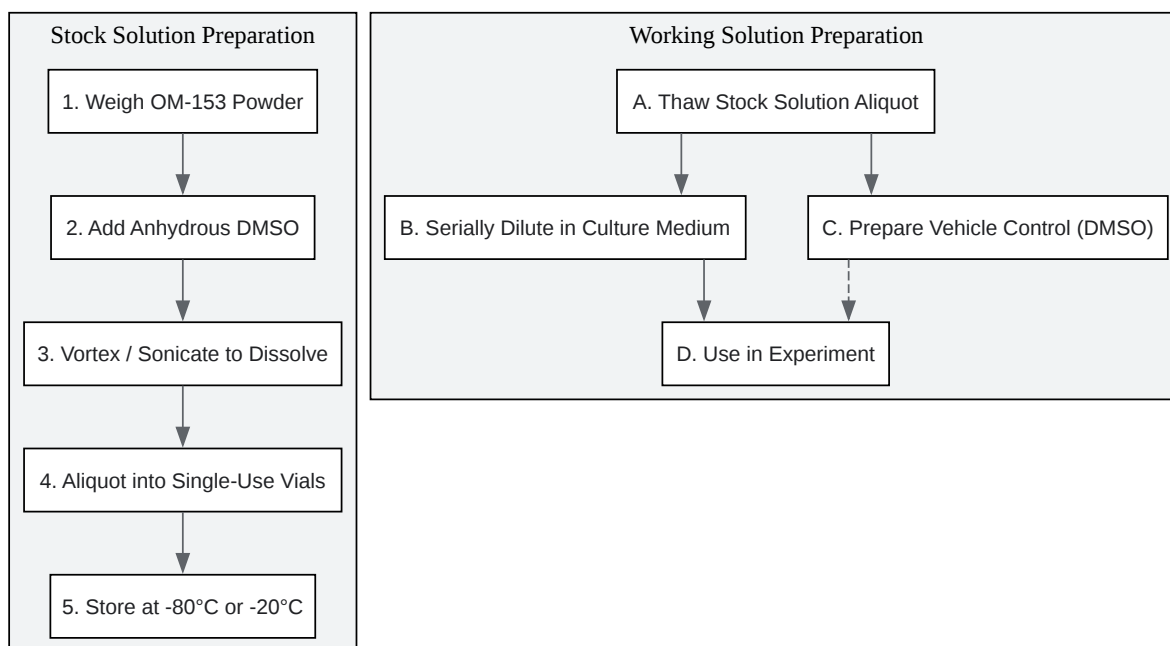
- Preparation: Perform all steps in a chemical fume hood using appropriate PPE. Ensure all materials are sterile to prevent contamination of cell cultures.
- Weighing **OM-153**: Tare a sterile microcentrifuge tube or amber vial on a calibrated analytical balance. Carefully weigh the desired amount of **OM-153** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.096 mg of **OM-153**.
- Adding DMSO: Using a sterile pipette, add the calculated volume of anhydrous DMSO to the vial containing the **OM-153** powder. For a 10 mM solution from 5.096 mg of **OM-153**, add 1 mL of DMSO.
- Dissolving **OM-153**: Close the vial tightly and vortex the solution for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, brief sonication in a water bath sonicator (10-15 minutes) can be used. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: Once the **OM-153** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[\[8\]](#)[\[9\]](#)

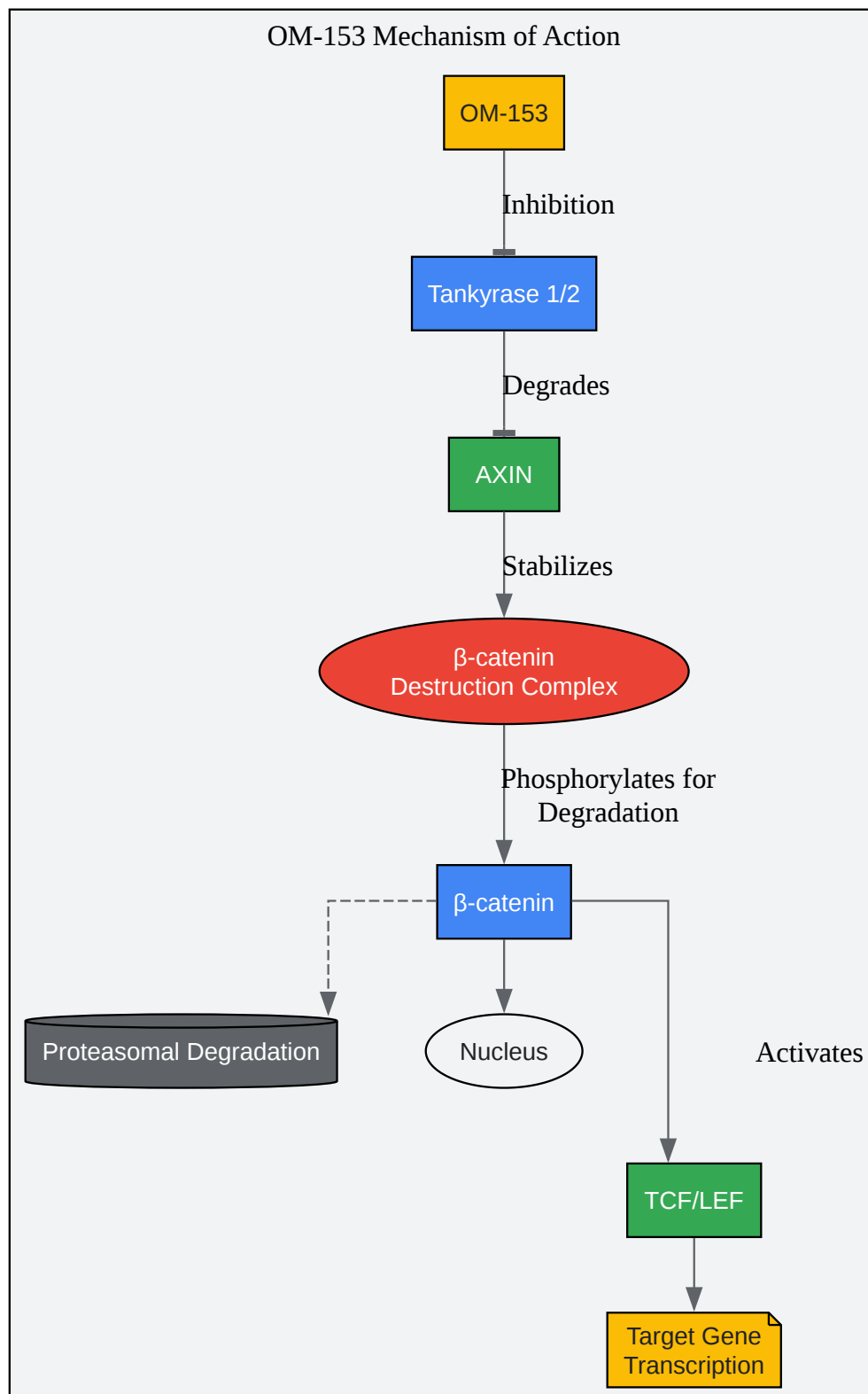
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][8]} Protect the vials from light.

Protocol for Preparing Working Solutions for Cell Culture

- Thawing Stock Solution: Thaw a single aliquot of the **OM-153** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment. It is crucial to maintain the final DMSO concentration in the cell culture medium below 0.5%, with 0.1% being preferable to avoid solvent-induced cellular stress.^{[7][8]} For example, to achieve a final concentration of 10 nM **OM-153** with a 0.1% DMSO concentration, you would perform a 1:1000 dilution of a 10 μM intermediate solution, which itself was prepared from the 10 mM stock.
- Control Group: Prepare a vehicle control using the same final concentration of DMSO in the cell culture medium as the experimental groups.^[8]

Mandatory Visualizations





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